

Spectroscopic Characterization of Triethoxy-2-thienylsilane: A Technical Guide

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Compound of Interest

Compound Name: Triethoxy-2-thienylsilane

CAS No.: 17984-89-3

Cat. No.: B101817

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This technical guide provides an in-depth analysis of the spectroscopic data for **Triethoxy-2-thienylsilane** (CAS No. 17984-89-3), a key organosilicon compound with applications in materials science and organic synthesis.^{[1][2][3][4][5]} This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural elucidation of this molecule through nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS).

While a complete, publicly available dataset of the experimental spectra for **Triethoxy-2-thienylsilane** is not readily accessible, this guide will present a detailed analysis based on the expected spectral features derived from closely related analogs and established principles of spectroscopic interpretation. The experimental protocols provided are based on standard laboratory practices for the analysis of organosilicon compounds.

Molecular Structure and Key Features

Triethoxy-2-thienylsilane possesses a central silicon atom bonded to a 2-thienyl group and three ethoxy groups. This unique combination of an aromatic heterocycle and hydrolyzable

ethoxy groups imparts specific characteristics that are readily identifiable through spectroscopic methods.

Caption: Molecular structure of **Triethoxy-2-thienylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Triethoxy-2-thienylsilane**, both ^1H and ^{13}C NMR are essential for structural confirmation.

^1H NMR Spectroscopy

Expected ^1H NMR Data (based on related thiophene derivatives)

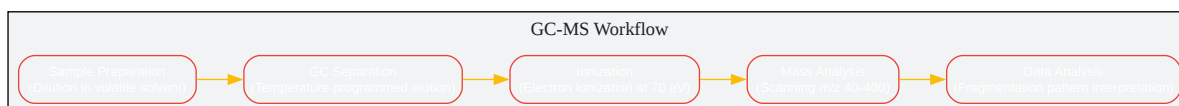
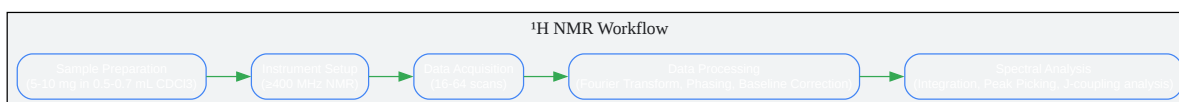
Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.6	Doublet of doublets	1H	Thienyl H-5
~7.2	Doublet of doublets	1H	Thienyl H-3
~7.1	Doublet of doublets	1H	Thienyl H-4
~3.9	Quartet	6H	-OCH ₂ CH ₃
~1.2	Triplet	9H	-OCH ₂ CH ₃

Interpretation:

The aromatic region of the ^1H NMR spectrum is expected to show three distinct signals corresponding to the protons on the thiophene ring. The coupling patterns (doublet of doublets) arise from the spin-spin interactions between adjacent, non-equivalent protons. The ethoxy groups will present as a quartet for the methylene (-OCH₂-) protons, due to coupling with the adjacent methyl protons, and a triplet for the methyl (-CH₃) protons, resulting from coupling with the methylene protons.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Triethoxy-2-thienylsilane** in 0.5-0.7 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 16-64 scans to achieve adequate signal-to-noise.
 - Relaxation Delay: 1-5 seconds.
 - Spectral Width: Approximately 12 ppm, centered around 6 ppm.
- Referencing: The chemical shifts are referenced to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm).



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